

# (E)-10-Hexadecenal molecular weight and formula

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## Compound of Interest

Compound Name: (E)-10-Hexadecenal

Cat. No.: B138251

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## Technical Guide: (E)-10-Hexadecenal

Audience: Researchers, Scientists, and Drug Development Professionals

### Introduction

**(E)-10-Hexadecenal** is a monounsaturated fatty aldehyde that functions as a pheromone.[1][2] It is notably a sex pheromone component identified in the yellow peach moth, *Dichocrocis punctiferalis*. [2] As a semiochemical, it plays a crucial role in the chemical communication system of various insect species.[3] This guide provides essential physicochemical data for **(E)-10-Hexadecenal**.

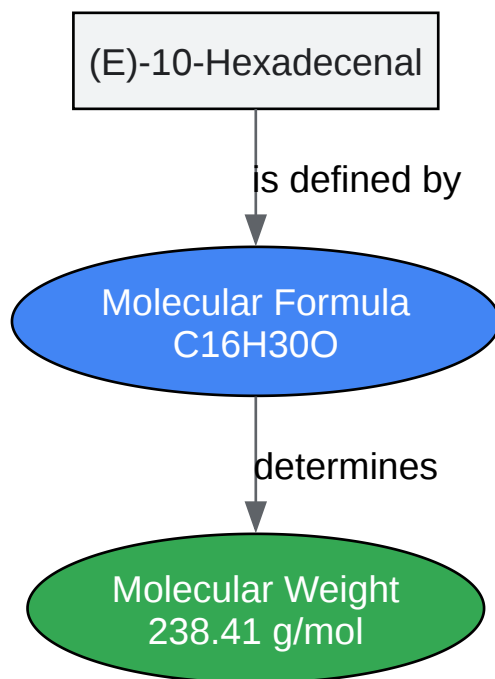
### Physicochemical Properties

The fundamental molecular attributes of **(E)-10-Hexadecenal** are summarized below. This data is critical for analytical studies, formulation development, and theoretical modeling.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O	PubChem[1], NIST[4][5], Santa Cruz Biotechnology[6]
Molecular Weight	238.41 g/mol	PubChem[1], MedchemExpress[2], Santa Cruz Biotechnology[6]
Alternate Molecular Weight	238.4088 g/mol	NIST[4][5]
IUPAC Name	(E)-hexadec-10-enal	PubChem[1]
CAS Number	72698-30-7	Santa Cruz Biotechnology[6]

## Logical Relationship of Chemical Properties

The following diagram illustrates the foundational relationship between the compound's name, its atomic composition (formula), and its calculated mass (molecular weight).

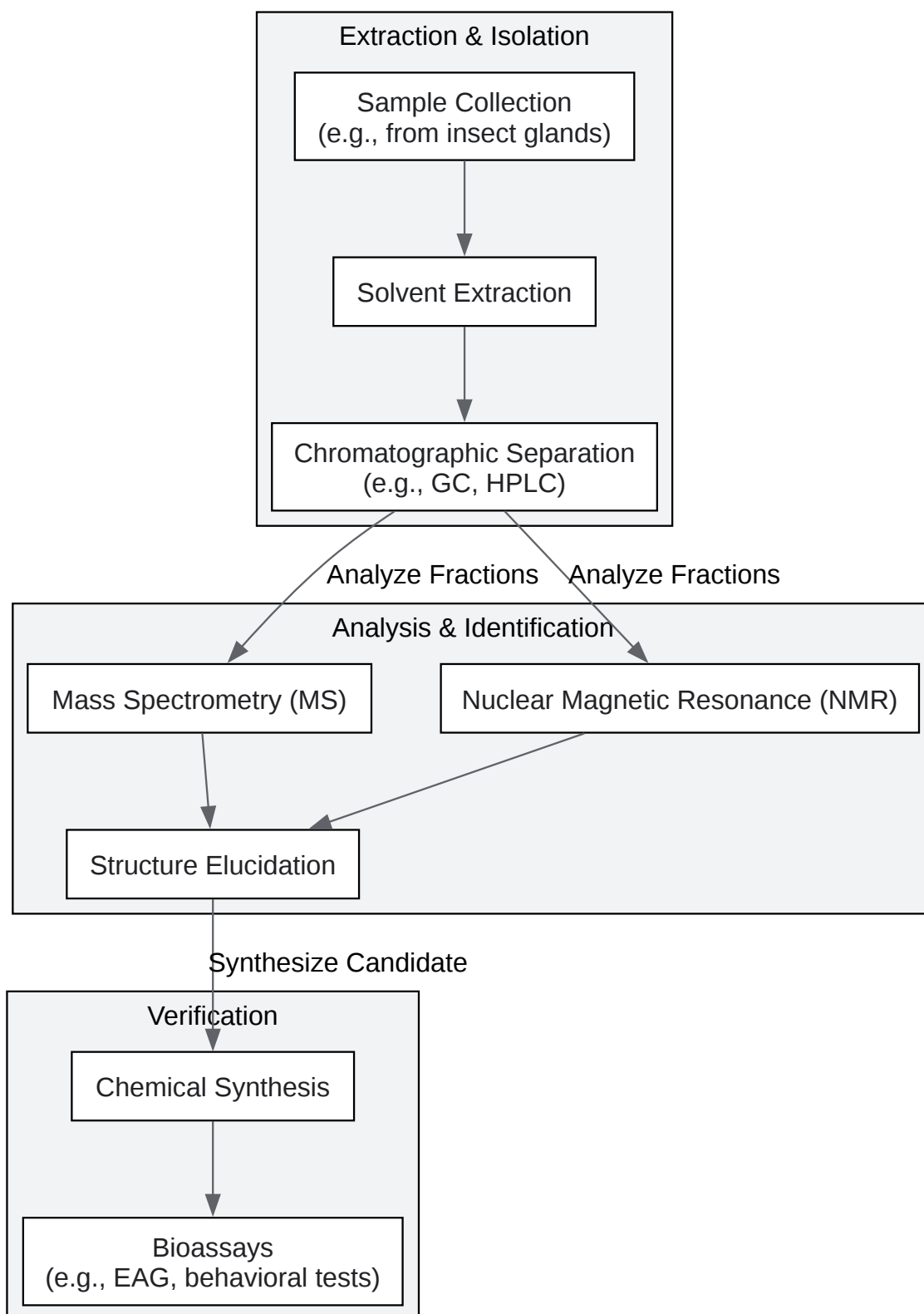


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Figure 1. Chemical Identity and Properties Relationship

## Conceptual Experimental Workflow: Pheromone Identification

While specific experimental protocols for drug development involving **(E)-10-Hexadecenal** are not extensively documented, a general workflow for the identification and characterization of such a pheromone is outlined below. This process is fundamental in chemical ecology and can inform synthetic strategies.



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Figure 2. General Workflow for Pheromone Identification

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## References

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